

Essential Safety and Operational Guide for (2,3-Dihydrobenzofuran-2-yl)methanol

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Compound of Interest

Compound Name: (2,3-Dihydrobenzofuran-2-yl)methanol

Cat. No.: B144327

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This guide provides crucial safety protocols and logistical plans for the handling and disposal of **(2,3-Dihydrobenzofuran-2-yl)methanol**, tailored for research and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety regulations.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment are the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **(2,3-Dihydrobenzofuran-2-yl)methanol**, based on potential hazards identified for structurally similar compounds.^{[1][2]}

Protection Type	Equipment Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield used in combination with safety glasses.[3]	Protects against splashes and vapors that can cause serious eye irritation.[1][2]
Hand Protection	Chemically resistant gloves (e.g., Butyl rubber, Nitrile rubber).[4]	Prevents skin contact, which may cause skin irritation.[1]
Body Protection	Laboratory coat, long pants, and closed-toe shoes.	Minimizes the risk of accidental skin exposure.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [1][2]	Avoids inhalation of vapors, which may cause respiratory irritation.[1][2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **(2,3-Dihydrobenzofuran-2-yl)methanol** is essential for laboratory safety.

1. Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled with the chemical name and hazard warnings.
- Store the container in a designated, well-ventilated, cool, and dry area away from incompatible substances and sources of ignition.[1]

2. Handling and Use:

- All handling of **(2,3-Dihydrobenzofuran-2-yl)methanol** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Ensure all necessary PPE is worn before handling the chemical.[2]

- Avoid direct contact with skin, eyes, and clothing.[[1](#)]
- Do not eat, drink, or smoke in the area where the chemical is handled.[[2](#)]
- After handling, wash hands and any exposed skin thoroughly with soap and water.[[1](#)][[2](#)]

3. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Remove all sources of ignition.[[1](#)]
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[[1](#)]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[[1](#)]
- Ventilate the area and clean the spill site thoroughly.

Disposal Plan

The disposal of **(2,3-Dihydrobenzofuran-2-yl)methanol** and its containers must be managed as hazardous waste in accordance with local, state, and federal regulations.

1. Waste Collection:

- Collect all waste materials, including unused chemical and contaminated items (e.g., gloves, absorbent materials), in a designated and clearly labeled hazardous waste container.
- The container must be compatible with the chemical and kept tightly closed.[[1](#)]

2. Storage of Waste:

- Store the hazardous waste container in a secure, well-ventilated area, away from incompatible materials.
- Ensure the storage area is designed to contain potential leaks.

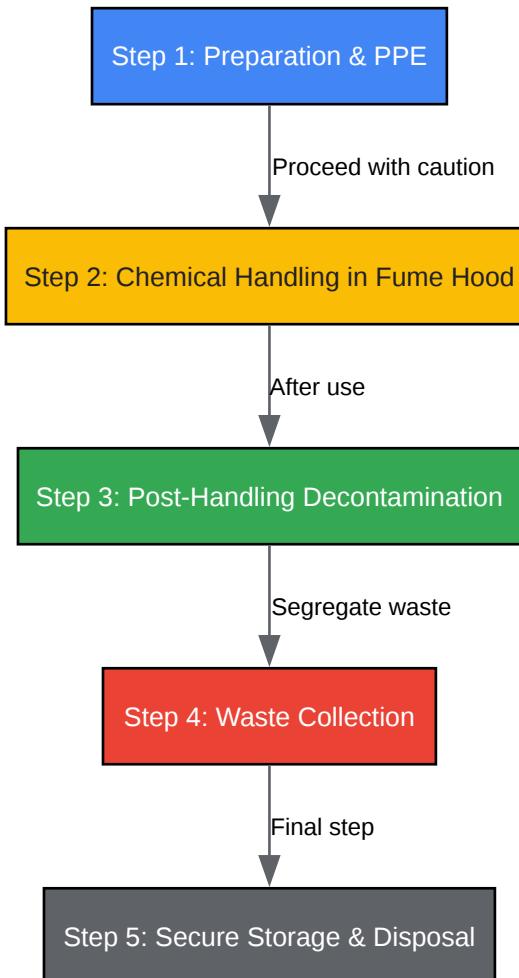
3. Final Disposal:

- Arrange for the disposal of the hazardous waste through a licensed environmental waste management company.
- Never dispose of **(2,3-Dihydrobenzofuran-2-yl)methanol** down the drain or in the regular trash.^[1]
- Provide the waste disposal company with a complete characterization of the waste, including its chemical composition and known hazards.

Safety Workflow

The following diagram illustrates the key procedural steps for the safe handling of **(2,3-Dihydrobenzofuran-2-yl)methanol**.

Safe Handling Workflow for (2,3-Dihydrobenzofuran-2-yl)methanol



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Caption: Key steps for safely handling **(2,3-Dihydrobenzofuran-2-yl)methanol**.

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